Comparative Potency Guide: Thioridazine vs. Thioridazine Disulfone

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Compound of Interest

Compound Name:	*Thioridazine disulfone*
CAS No.:	*100574-22-9*
Cat. No.:	*B1494044*

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Executive Summary

Thioridazine Disulfone (Sulforidazine) is the terminal active metabolite of the antipsychotic Thioridazine. While Thioridazine is the administered prodrug, experimental data confirms that Sulforidazine is approximately 20-fold more potent at the target Dopamine D2 receptor.

However, this increased potency does not absolve the metabolite of safety risks. Both the parent and the disulfone metabolite retain significant affinity for the hERG potassium channel, contributing to the QTc prolongation that led to Thioridazine's "Black Box" warning and market withdrawal in many regions.

Key Differentiator: Thioridazine (Parent) is a potent muscarinic antagonist (anticholinergic side effects), whereas **Thioridazine Disulfone** is highly selective for the D2 receptor with reduced anticholinergic activity.

Chemical & Metabolic Context

Thioridazine undergoes sequential S-oxidation catalyzed primarily by CYP2D6. Understanding this pathway is critical for interpreting potency data, as "poor metabolizers" (PM) of CYP2D6

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fail to convert the weaker parent into the highly potent disulfone.

Metabolic Pathway Diagram

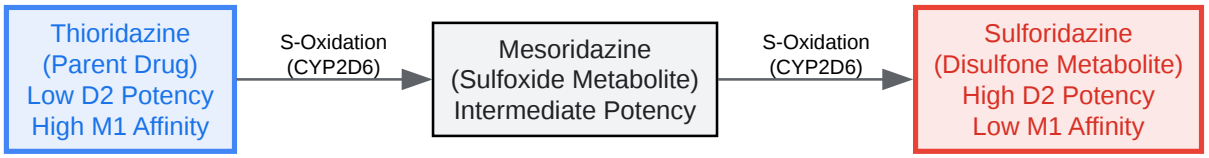

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Figure 1: Sequential oxidation of Thioridazine to its active disulfone metabolite. Note the dependency on CYP2D6 for bioactivation.

Pharmacodynamic Profile: Potency & Selectivity[1] [2]

The clinical efficacy of Thioridazine is largely driven by its conversion to metabolites. Experimental binding assays reveal a dramatic inversion of potency between the parent and the disulfone.

Comparative Binding Affinity (Experimental Data)

The following data aggregates competitive radioligand binding assays (Ki/IC50) from mammalian striatal tissue.

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Target Receptor	Thioridazine (Parent)	Mesoridazine (Intermediate)	Thioridazine Disulfone	Potency Shift
Dopamine D2 (Antipsychotic Efficacy)	130 nM (IC50)	14.4 nM (IC50)	6.1 nM (IC50)	~21x Increase
Muscarinic M1 (Anticholinergic Side Effects)	14 nM (Ki)	90 nM (Ki)	66 nM (Ki)	~4.7x Decrease
hERG K+ Channel (Cardiotoxicity Risk)	~80 - 224 nM (IC50)	Similar to Parent	Retained Toxicity	Equipotent Risk

Analysis:

- D2 Receptor: **Thioridazine Disulfone** is a potent D2 antagonist. The parent drug is comparatively weak. In clinical settings, the antipsychotic effect is delayed until sufficient disulfone accumulates.
- M1 Receptor: The parent drug is a potent anticholinergic, responsible for side effects like dry mouth and urinary retention. The disulfone is less active here, suggesting a "cleaner" receptor profile for the metabolite, were it not for the cardiac issues.

Safety & Toxicology: The hERG Liability

The critical limitation for both compounds is cardiotoxicity. Thioridazine is a known torsadogen (causes Torsades de Pointes).[1]

- Mechanism: Direct blockade of the Kv11.1 (hERG) potassium channel, delaying ventricular repolarization (QTc prolongation).
- Comparative Risk: Unlike the D2 receptor where potency shifts dramatically, the affinity for the hERG channel remains high for both the parent and the metabolites.

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- Clinical Implication: Because the disulfone is cleared slower than the parent, it can accumulate, sustaining the cardiac risk even after the parent drug is discontinued.

Receptor Selectivity Radar

Figure 2: Receptor Selectivity Profile. Solid lines indicate high potency/affinity; dashed lines indicate low potency. Note the Disulfone's shift toward D2 efficacy while retaining hERG toxicity.

Experimental Protocols

To validate these potency differences in a research setting, the following protocols are recommended.

A. D2 Receptor Binding Assay (Radioligand Competition)

Objective: Determine Ki/IC50 of Thioridazine vs. Disulfone.

- Tissue Preparation: Homogenize rat striatal tissue (rich in D2 receptors) in ice-cold Tris-HCl buffer (pH 7.4). Centrifuge at 40,000g to isolate membrane fraction.
- Ligand Selection: Use [3H]-Spiperone (0.5 nM) as the radioligand (high affinity D2 antagonist).
- Incubation:
  - Prepare assay tubes with membrane protein (100 µg).
  - Add test compounds (Thioridazine and Sulforidazine) in increasing concentrations (

    M to

    M).
  - Incubate at 37°C for 20 minutes to reach equilibrium.
- Filtration: Terminate reaction by rapid filtration through Whatman GF/B filters using a cell harvester. Wash 3x with ice-cold buffer.

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- Quantification: Measure radioactivity via liquid scintillation counting.
- Analysis: Plot % Inhibition vs. Log[Concentration]. Calculate IC50 using non-linear regression (Hill equation).
  - Expected Result: Sulforidazine curve will shift left (lower IC50) by ~1.3 log units compared to Thioridazine.

B. hERG Safety Assay (Patch Clamp)

Objective: Quantify cardiotoxic potential (hERG blockade).

- Cell Line: HEK293 cells stably expressing Kv11.1 (hERG).
- Electrophysiology: Whole-cell patch-clamp configuration.
  - Internal Solution: K-aspartate based.
  - External Solution: Tyrode's solution.
- Voltage Protocol:
  - Hold at -80 mV.
  - Depolarize to +20 mV for 2 seconds (activate channels).
  - Repolarize to -50 mV (elicit tail current).[2]
- Drug Application: Perfuse Thioridazine or Disulfone (0.1 - 10 µM) until steady-state block is achieved.
- Measurement: Measure reduction in peak tail current amplitude.
- Calculation:

  where

  is the fractional current remaining.

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References

- Comparative Antidopaminergic Properties:Comparative antidopaminergic properties of thioridazine, mesoridazine and sulforidazine on the corpus striatum. (1989). Journal of Pharmacology and Experimental Therapeutics.
- hERG Blockade & Mechanism:hERG K+ channel blockade by the antipsychotic drug thioridazine: An obligatory role for the S6 helix residue F656. (2006).[1][3][4] Biochemical and Biophysical Research Communications.[3][4]
- Metabolic Pathway & CYP2D6:Thioridazine Therapy and CYP2D6 Genotypes. (2017).[5] Medical Genetics Summaries [NCBI].
- Anticholinergic Profile:Comparative anticholinergic properties of thioridazine, mesoridazine and sulforidazine. (1989). Journal of Pharmacology and Experimental Therapeutics.
- QTc Interval Comparison:Comparison of the effects of thioridazine and mesoridazine on the QT interval in healthy adults. (2007). Clinical Pharmacology & Therapeutics.

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Sources

- 1. Thioridazine for schizophrenia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. dstc.jp [dstc.jp]
- 3. hERG K+ channel blockade by the antipsychotic drug thioridazine: An obligatory role for the S6 helix residue F656 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. hERG K+ channel blockade by the antipsychotic drug thioridazine: An obligatory role for the S6 helix residue F656 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Validation and Clinical Utility of the hERG IC50:Cmax Ratio to Determine the Risk of Drug-Induced Torsades de Pointes: A Meta-Analysis - PubMed [pubmed.ncbi.nlm.nih.gov]

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